

An In-Depth Technical Guide to Acid Black 24 Dye

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Compound of Interest

Compound Name: Acid Black 24

Cat. No.: B1668969

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, specifications, and applications of **Acid Black 24**, a synthetic dye with relevance in various scientific and industrial fields. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development who may utilize this compound in their work.

Core Properties and Specifications

Acid Black 24, also known by its Colour Index name C.I. 26370, is a disazo dye characterized by its deep black color and solubility in water.^{[1][2][3]} Its chemical structure and properties make it suitable for a range of applications, primarily in the dyeing of proteinaceous and polyamide substrates.^{[2][4]}

Physicochemical Data

The fundamental physicochemical properties of **Acid Black 24** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
C.I. Name	Acid Black 24	
C.I. Number	26370	
CAS Number	3071-73-6	
Molecular Formula	<chem>C36H23N5Na2O6S2</chem>	
Molecular Weight	731.71 g/mol	
Appearance	Blue-black powder	
Absorption Maximum (λ_{max})	557 nm	

Solubility and Spectroscopic Characteristics

Acid Black 24 exhibits distinct solubility and spectroscopic behaviors that are critical for its application and analysis.

Solvent	Solubility	Appearance of Solution	Reference(s)
Water	Soluble	Red-light blue to black	
Ethanol	Soluble	Navy	
Acetone	Slightly soluble	-	
Other Organic Solvents	Insoluble	-	

The dye's color is pH-sensitive. In an aqueous solution with strong hydrochloric acid, it appears green-light blue, while the addition of sodium hydroxide results in a purplish-red color. When dissolved in concentrated sulfuric acid, **Acid Black 24** is powder blue, which turns to a dark green-light blue upon dilution. In concentrated nitric acid, it presents as a red-light brown that transitions to yellow.

Experimental Protocols

General Textile Dyeing Protocol

This protocol outlines a general procedure for the application of **Acid Black 24** in textile dyeing. The specific parameters may require optimization based on the substrate and desired outcome.

1. Preparation of the Dye Bath:

- Calculate the required amount of **Acid Black 24** dye based on the weight of the textile and the desired color depth.
- Dissolve the dye powder in warm water with gentle stirring to ensure it is fully dissolved.
- Adjust the pH of the dye bath to a slightly acidic range, typically between 4.5 and 5.5, using an appropriate acidifying agent.

2. Preparation of the Textile Material:

- Ensure the textile is clean and free from any impurities that might interfere with dye uptake. A pre-wash may be necessary.
- For natural fibers like wool or silk, a scouring pre-treatment can improve dye penetration and colorfastness.

3. Dyeing Process:

- Immerse the wetted textile material into the dye bath, ensuring it is fully submerged and can move freely for even dyeing.
- Gradually heat the dye bath to a temperature between 60°C and 100°C (140°F to 212°F).
- Maintain the temperature and periodically agitate the bath to promote even dye distribution. The dyeing time will vary depending on the material and desired shade.
- Monitor and maintain the acidic pH of the dye bath throughout the process.

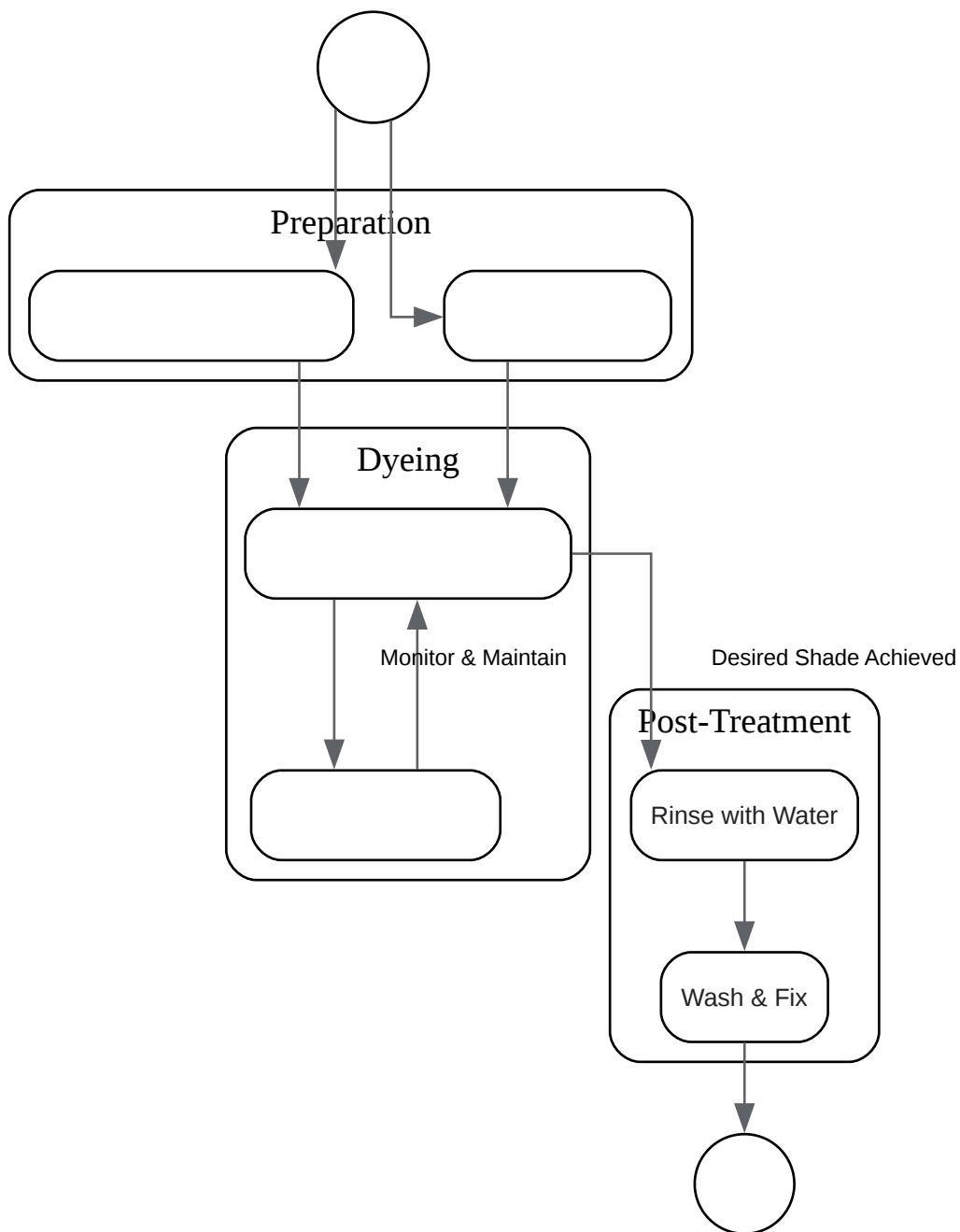
4. Post-Dyeing Treatment:

- Once the desired color is achieved, remove the textile from the dye bath.
- Rinse the material thoroughly with water to remove any unfixed dye.
- Further washing, potentially with a fixative, may be required to enhance colorfastness.

Visualizations

Experimental Workflow for Textile Dyeing

The following diagram illustrates the general workflow for dyeing textiles with **Acid Black 24**.

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Caption: General workflow for textile dyeing with **Acid Black 24**.

Applications

The primary application of **Acid Black 24** is in the dyeing of various materials. Its strong affinity for protein and polyamide fibers makes it particularly effective for:

- Wool and silk fabrics
- Nylon and other polyamides
- Leather goods

Additionally, the barium salt of **Acid Black 24** can be used as an organic pigment. While its primary use is industrial, its well-defined chemical properties could make it a useful model compound in research settings for studies on dye-substrate interactions, degradation pathways, or in the development of analytical techniques.

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